

# Physicochemical Properties of Dichloropropanols: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Chloropropanol

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This technical guide provides a comprehensive overview of the core physicochemical properties of **dichloropropanols**, with a focus on the two primary isomers: 1,3-dichloropropan-2-ol (1,3-DCP) and 2,3-dichloropropan-1-ol (2,3-DCP). **Dichloropropanols** are significant chemical intermediates, notably in the production of epichlorohydrin, and their presence as food contaminants has necessitated a thorough understanding of their chemical and physical characteristics.<sup>[1]</sup> This document outlines key properties in a comparative table, details experimental protocols for their determination, and visualizes the primary synthesis pathway.

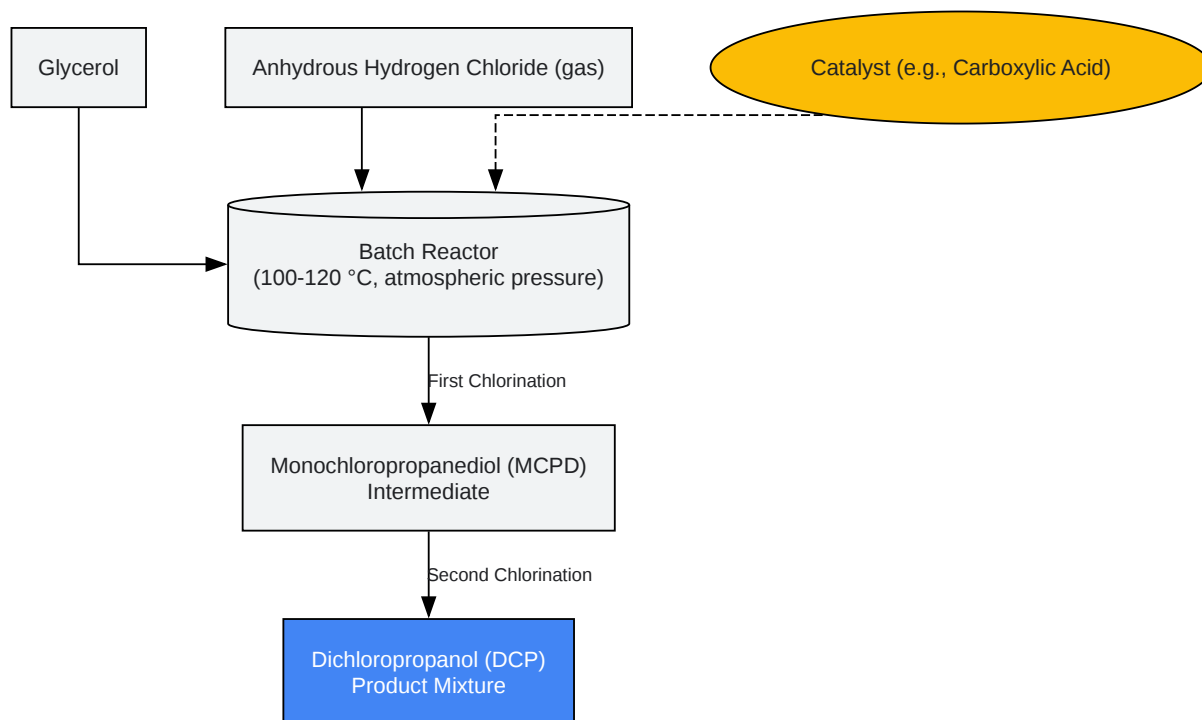
## Core Physicochemical Data

The following table summarizes the key physicochemical properties of 1,3-DCP and 2,3-DCP, facilitating a direct comparison of these isomers.

Property	1,3-Dichloropropan-2-ol (1,3-DCP)	2,3-Dichloropropan-1-ol (2,3-DCP)
CAS Number	96-23-1	616-23-9
Molecular Formula	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub> O	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub> O
Molecular Weight	128.99 g/mol [2]	128.99 g/mol [3]
Appearance	Colorless to light yellow liquid[4]	Colorless liquid
Odor	Ethereal[4]	Ethereal
Melting Point	-4 °C[5]	-29.15 °C
Boiling Point	174.3 °C (at 760 mmHg)[5]	182 °C
Density	1.3530–1.3670 g/cm <sup>3</sup> at 20 °C[5]	1.360 g/mL at 20 °C
Solubility in Water	Soluble (up to 1:9)[5]	Slightly soluble
Refractive Index	1.4830 at 20 °C[5]	1.4835-1.4855
Flash Point	85.6 °C	93 °C

## Synthesis of Dichloropropanols from Glycerol

A primary industrial method for synthesizing **dichloropropanols** involves the hydrochlorination of glycerol.[6] This process is a key pathway for converting bio-based glycerol into valuable chemical intermediates. The reaction is typically carried out using anhydrous hydrogen chloride gas in the presence of a catalyst.[7]



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**Figure 1:** Synthesis of Dichloropropanols from Glycerol.

## Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of the physicochemical properties of **dichloropropanols**. The following sections provide step-by-step protocols for key experiments.

### Determination of Boiling Point (Thiele Tube Method)

Objective: To determine the boiling point of a **dichloropropanol** sample using the Thiele tube method.

#### Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Sample of **dichloropropanol**
- Heat source (Bunsen burner or hot plate)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

#### Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount of the **dichloropropanol** sample to the small test tube.
- Place a capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the mineral oil in the Thiele tube.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.

## Determination of Density (Pycnometer Method)

Objective: To accurately determine the density of a **dichloropropanol** sample using a pycnometer.

Materials:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Sample of **dichloropropanol**
- Distilled water
- Acetone (for cleaning and drying)

Procedure:

- Thoroughly clean the pycnometer with distilled water and then rinse with acetone. Allow it to dry completely.
- Carefully weigh the empty, dry pycnometer on the analytical balance and record its mass ( $m_1$ ).
- Fill the pycnometer with the **dichloropropanol** sample, ensuring no air bubbles are trapped. Insert the stopper carefully, allowing excess liquid to emerge from the capillary.
- Wipe the outside of the pycnometer dry and weigh it. Record the mass of the pycnometer filled with the sample ( $m_2$ ).
- Empty and clean the pycnometer.

- Fill the pycnometer with distilled water and repeat the weighing process to determine the mass of the pycnometer filled with water ( $m_3$ ) at a known temperature.
- Record the temperature of the water.
- Calculate the density of the **dichloropropanol** sample using the following formula:

$$\text{Density of sample} = [(m_2 - m_1) / (m_3 - m_1)] * \text{Density of water at the recorded temperature}$$

## Determination of Solubility (Shake-Flask Method)

Objective: To determine the aqueous solubility of a **dichloropropanol** isomer using the shake-flask method.

Materials:

- Screw-capped vials or flasks
- Constant temperature shaker bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Sample of **dichloropropanol**
- Distilled water
- Analytical instrument for quantification (e.g., Gas Chromatograph with Mass Spectrometer, GC-MS)

Procedure:

- Add an excess amount of the **dichloropropanol** sample to a known volume of distilled water in a screw-capped vial.

- Place the vial in a constant temperature shaker bath and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand in the constant temperature bath to allow the undissolved **dichloropropanol** to separate.
- Centrifuge the vial to further separate the aqueous phase from any undissolved sample.
- Carefully withdraw a known volume of the clear, saturated aqueous solution (supernatant).
- Dilute the withdrawn aliquot to a suitable concentration with a known volume of a suitable solvent.
- Analyze the concentration of **dichloropropanol** in the diluted sample using a validated analytical method, such as GC-MS.[\[8\]](#)
- Calculate the solubility in g/L or other appropriate units based on the measured concentration and the dilution factor.

## Determination of Refractive Index (Abbe Refractometer)

Objective: To measure the refractive index of a liquid **dichloropropanol** sample.

Materials:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Sample of **dichloropropanol**
- Lens cleaning tissue
- Ethanol or acetone for cleaning

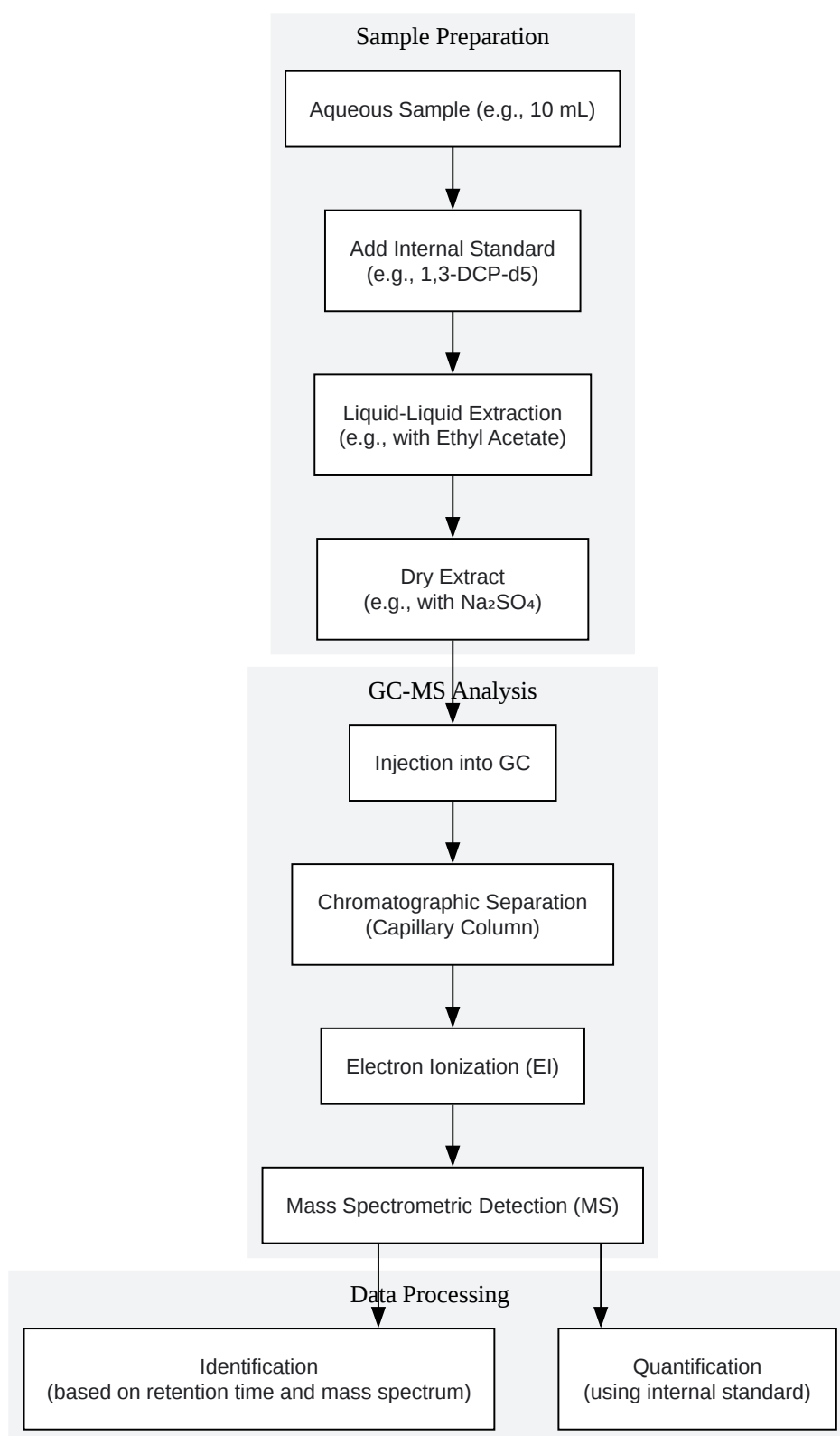
Procedure:

- Turn on the refractometer and the constant temperature water bath, setting the latter to the desired temperature (e.g., 20°C).
- Clean the prism surfaces of the refractometer with a soft lens tissue and a suitable solvent (e.g., ethanol or acetone) and allow them to dry completely.
- Using a clean dropper, place a few drops of the **dichloropropanol** sample onto the lower prism.
- Close the prisms and ensure the liquid spreads evenly between them.
- Adjust the light source and the mirror to obtain optimal illumination of the field of view.
- Rotate the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- If a colored fringe is observed at the boundary, adjust the compensator to remove the dispersion.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

## Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of **dichloropropanol** isomers. The following outlines a general workflow for the analysis of **dichloropropanols** in a water matrix.[\[8\]](#)





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**Figure 2:** GC-MS Analysis Workflow for Dichloropropanols.

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